

Application Notes: Staining of Cotton and Viscose Fibers with Direct Red 243

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Compound of Interest

Compound Name: C.I. Direct Red 243

Cat. No.: B1583298

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Introduction

Direct Red 243 (C.I. 29315) is a water-soluble, anionic azo dye widely utilized in the textile and paper industries for coloring cellulose-based materials.[1][2] Its molecular structure allows for a strong affinity for cellulosic fibers such as cotton, linen, and viscose (rayon), enabling direct application from a hot aqueous solution without the need for a mordant.[2][3] The staining mechanism relies on the formation of non-covalent interactions, primarily hydrogen bonds and van der Waals forces, between the linear dye molecules and the cellulose polymer chains.[4] An electrolyte, such as sodium chloride or sodium sulfate, is essential during the dyeing process to overcome the natural electrostatic repulsion between the anionic dye and the negatively charged surface of cellulose in water, thereby promoting dye exhaustion onto the fiber.[3] These protocols provide a detailed methodology for the staining of both cotton and viscose fibers for research and analytical purposes.

Key Materials and Reagents

- Cotton and/or Viscose fibers/fabric
- Direct Red 243 (C.I. 29315)
- Sodium Chloride (NaCl) or Sodium Sulfate (Na₂SO₄), anhydrous
- Sodium Carbonate (Soda Ash, Na₂CO₃)

- Non-ionic wetting agent or detergent (e.g., Synthrapol)
- Cationic Dye Fixative (Optional, e.g., Retayne)
- Distilled or Deionized Water
- Laboratory-grade beakers or stainless steel dye pots
- Heating and stirring plate
- Thermometer
- Glass stirring rods
- pH indicator strips

Experimental Protocols

Protocol 1: Fiber Preparation (Scouring)

This essential preliminary step removes natural waxes, oils, and any sizing agents from the fibers, ensuring uniform dye penetration.

- Prepare a scouring bath with a liquor-to-goods ratio of 30:1 (e.g., 3 liters of water for 100 g of fiber).
- Add Sodium Carbonate (2 g/L) and a non-ionic detergent (1 mL/L) to the bath.
- Immerse the cotton or viscose fibers in the bath and heat to 80-90°C.
- Maintain the temperature for 30-45 minutes with gentle agitation.
- Allow the bath to cool, then remove the fibers.
- Rinse the fibers thoroughly with warm water, followed by a final rinse with cold water until the rinse water is clear and neutral.
- The scoured, damp fibers are now ready for staining. Do not allow the fibers to dry completely before proceeding to the staining step.

Protocol 2: Staining Procedure

This protocol describes the direct application of Direct Red 243 to the prepared cellulosic fibers.

- **Dye Bath Preparation:** Prepare a dye bath with a liquor-to-goods ratio of 30:1 using distilled water at room temperature (e.g., 3 liters for 100 g of fiber).
- **Dye Stock Solution:** Separately, weigh the required amount of Direct Red 243 powder (e.g., 1% on weight of fiber, or 1 g for 100 g of fiber). Create a paste with a small amount of cold water, then dissolve it completely by adding a small volume of boiling water.
- **Dyeing Process:**
 - Add the dissolved dye stock solution to the main dye bath and stir until uniform.
 - Introduce the wet, scoured fibers into the dye bath. Ensure they are fully submerged and can move freely.
 - Begin heating the dye bath, gradually raising the temperature to 90-95°C over 30 minutes.
 - Once the temperature reaches ~60°C, begin the gradual addition of the electrolyte. Add the total required amount of Sodium Chloride (e.g., 20 g/L) in three equal portions, spaced 10-15 minutes apart. This gradual addition promotes level and even dyeing.[5]
 - Maintain the dye bath at 90-95°C for 45-60 minutes, stirring gently and periodically to prevent uneven staining.
- **Cool Down & Rinsing:**
 - Turn off the heat and allow the dye bath to cool gradually to around 60°C.
 - Remove the fibers from the dye bath.
 - Rinse the stained fibers under cold running water until the water runs clear.

Protocol 3: After-treatment for Improved Wash Fastness (Optional)

Direct dyes are known for their relatively poor wash fastness.^[6] A cationic fixative can be applied to improve the dye's permanence.

- Prepare a new bath with a 30:1 liquor ratio with hot water (40-50°C).
- Add a cationic dye fixative according to the manufacturer's instructions (typically 1-2% on weight of fiber).
- Immerse the rinsed, stained fibers in the fixation bath for 20-30 minutes with gentle agitation.
- Remove the fibers, perform a final light rinse in cold water, and allow to air dry.

Data Presentation: Staining Parameters

The following table summarizes the key quantitative parameters for a reproducible staining protocol.

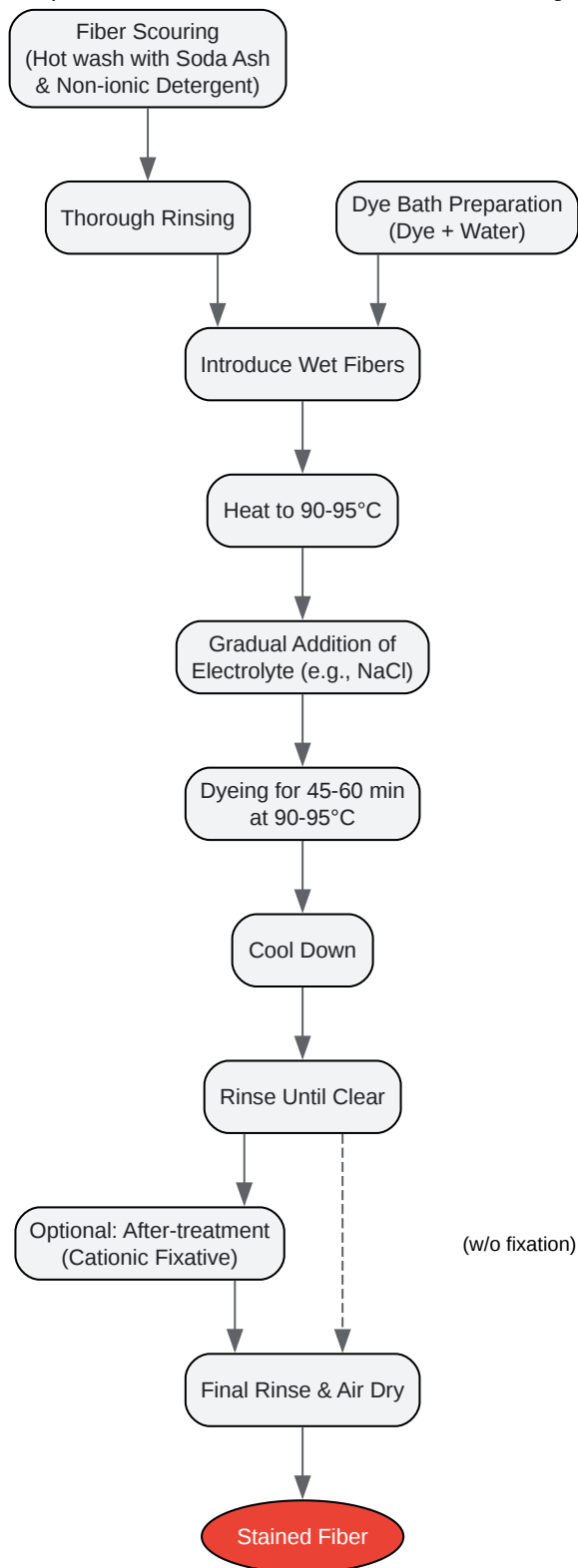
Parameter	Recommended Value	Purpose / Notes
Liquor-to-Goods Ratio	30:1	Ensures fibers can move freely for uniform dye uptake.
Dye Concentration	0.5 - 2.0% (owf)	Adjust based on the desired shade depth (pale to dark).
Electrolyte (NaCl)	15 - 20 g/L	Promotes dye exhaustion by neutralizing fiber surface charge.[3]
Scouring Temperature	80 - 90°C	Removes impurities for effective and even staining.[5]
Dyeing Temperature	90 - 95°C	Optimal temperature for direct dye diffusion and fixation.[6]
Dyeing Time	45 - 60 minutes	Duration at peak temperature to allow for maximum dye uptake.
pH of Dye Bath	6.0 - 7.0 (Neutral)	Direct dyes perform optimally in a neutral pH environment.[3]
Fixative Concentration	1 - 2% (owf)	(Optional) Improves wash fastness of the final stained fiber.

*owf: on weight of fiber

Visualizations

Experimental Workflow Diagram

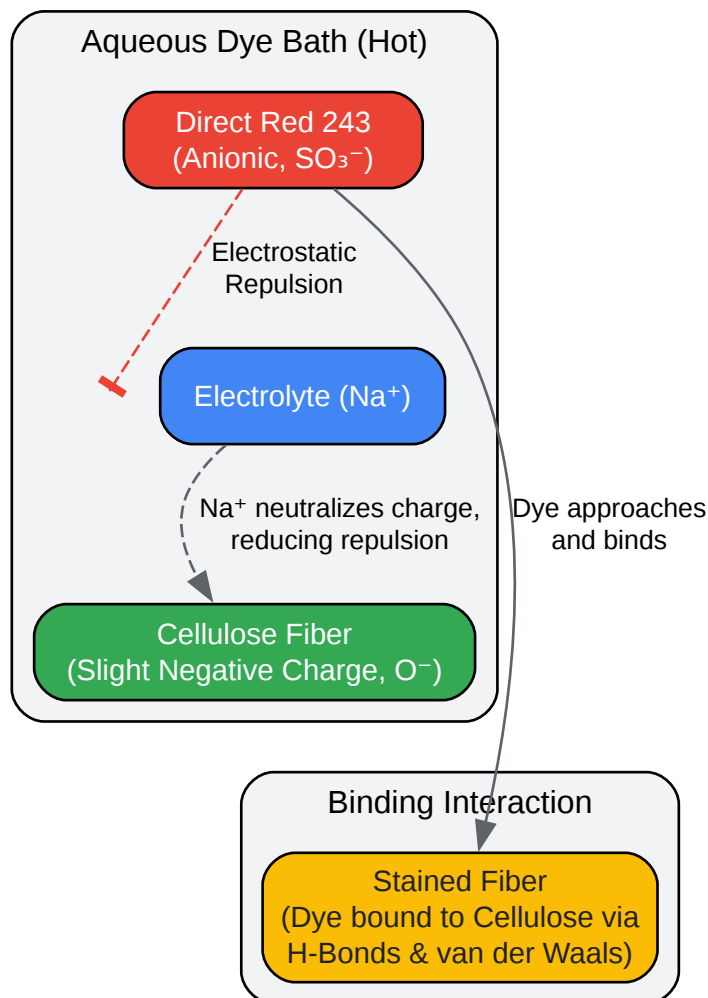
Experimental Workflow for Direct Red 243 Staining

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Caption: A flowchart of the staining protocol from fiber preparation to the final dried product.

Simplified Staining Mechanism

Simplified Staining Mechanism of Direct Red 243



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